

A Comprehensive Technical Guide to 2-[2-(2-Chloroethoxy)ethoxy]ethanol

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Compound of Interest

Compound Name: 2-[2-(2-Chloroethoxy)ethoxy]ethanol

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Introduction

2-[2-(2-Chloroethoxy)ethoxy]ethanol, also known by its synonym Triethylene glycol monochlorohydrin, is a colorless to pale yellow liquid organic compound. It serves as a crucial intermediate and building block in various chemical syntheses, particularly within the pharmaceutical industry.^{[1][2]} Its utility is primarily derived from its bifunctional nature, possessing both a reactive chloro group and a terminal hydroxyl group, which allows for its incorporation into a diverse range of molecular scaffolds.^[1] This guide provides an in-depth overview of its chemical and physical properties, detailed experimental protocols for its characterization, and a summary of its synthesis.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **2-[2-(2-Chloroethoxy)ethoxy]ethanol** is presented in the table below. This data is essential for its handling, application in synthetic procedures, and for quality control purposes.

Property	Value	Reference
Molecular Formula	C6H13ClO3	[3][4]
Molecular Weight	168.62 g/mol	[3][4]
CAS Number	5197-62-6	[3][4]
Appearance	Colorless to pale yellow liquid	[2]
Boiling Point	117-120 °C at 5 mmHg	[3]
Density	1.16 g/mL at 25 °C	[3]
Refractive Index (n _{20/D})	1.458	[3]
Solubility	Soluble in chloroform.	[4]
Stability	Stable under normal conditions. Incompatible with strong oxidizing agents.	[1]

Synthesis

The primary synthetic route to **2-[2-(2-Chloroethoxy)ethoxy]ethanol** involves the reaction of 2-(2-chloroethoxy)ethanol with ethylene oxide.[5] A detailed experimental protocol is described below.

Experimental Protocol: Synthesis of 2-[2-(2-Chloroethoxy)ethoxy]ethanol

This protocol is based on the ethoxylation of 2-(2-chloroethoxy)ethanol.

Materials:

- 2-(2-Chloroethoxy)ethanol
- Ethylene oxide
- Boron trifluoride diethyl etherate (BF₃·Et₂O) as a catalyst

- Three-necked flask equipped with a stirrer, thermometer, and gas inlet
- Heating mantle
- Vacuum distillation apparatus

Procedure:

- To a three-necked flask, add 2-(2-chloroethoxy)ethanol and a catalytic amount of boron trifluoride diethyl etherate.
- Heat the mixture to 45-55 °C while stirring.
- Slowly bubble ethylene oxide gas into the reaction mixture. The rate of addition should be controlled to maintain the reaction temperature within the specified range.
- After the addition of ethylene oxide is complete, continue stirring for an additional 2.5 hours at 45-55 °C to ensure the reaction goes to completion.[6]
- After the reaction, purify the crude product by vacuum distillation.[2]



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Caption: Synthesis workflow for **2-[2-(2-Chloroethoxy)ethoxy]ethanol**.

Experimental Characterization

Accurate determination of the physical properties of **2-[2-(2-Chloroethoxy)ethoxy]ethanol** is critical for its use in research and development. The following sections provide detailed protocols for measuring its boiling point, density, and refractive index.

Boiling Point Determination

The boiling point is a fundamental physical property that indicates the temperature at which a liquid turns into a vapor at a given pressure.

Experimental Protocol: Micro Boiling Point Determination

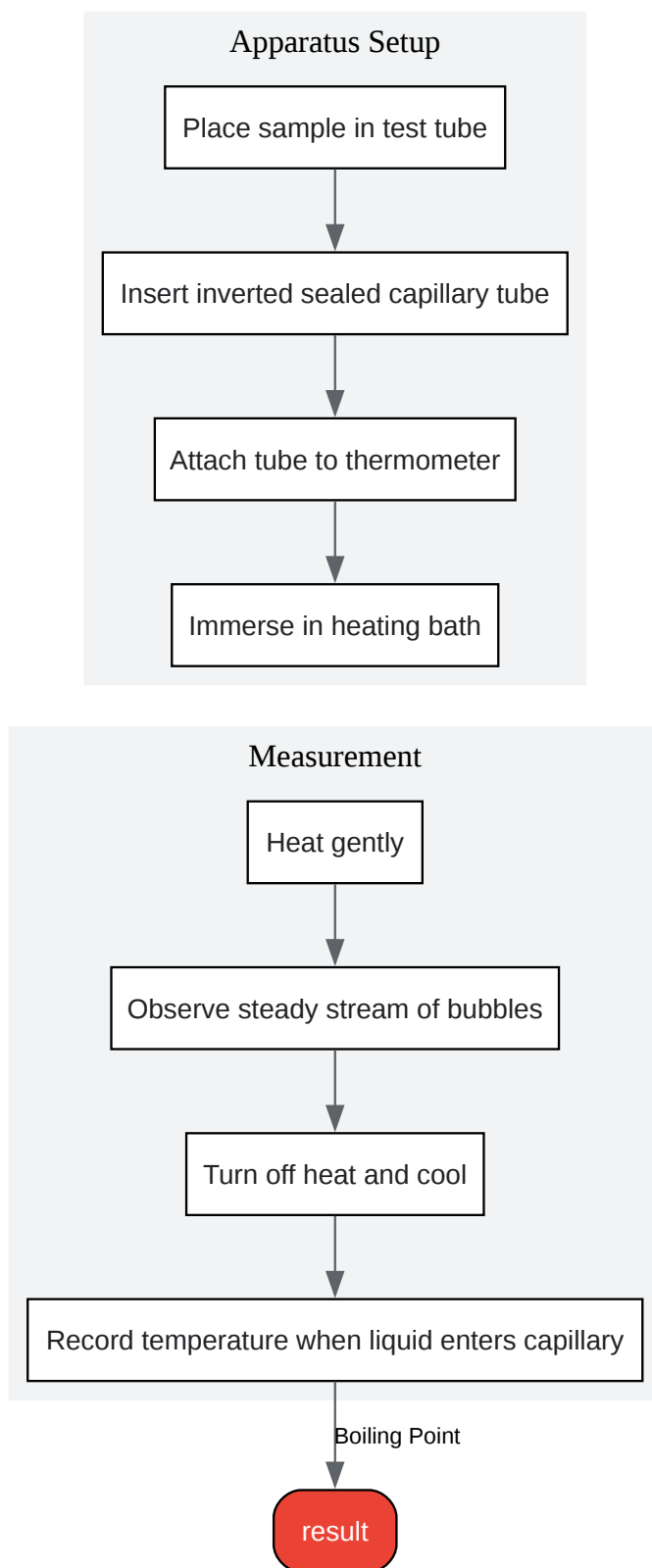
This method is suitable for small sample volumes.

Apparatus:

- Thiele tube or a small beaker for heating bath (e.g., mineral oil)
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube (fusion tube)
- Heating source (e.g., Bunsen burner or hot plate)

Procedure:

- Place a small amount of **2-[2-(2-Chloroethoxy)ethoxy]ethanol** into the small test tube.
- Invert the sealed capillary tube and place it inside the test tube with the open end submerged in the liquid.
- Attach the test tube to the thermometer.
- Immerse the assembly in the Thiele tube or heating bath.
- Gently heat the apparatus.^[7]
- Observe a steady stream of bubbles emerging from the capillary tube.
- Turn off the heat and allow the apparatus to cool slowly.
- The temperature at which the liquid begins to enter the capillary tube is the boiling point.^[7]
^[8]



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